

3-Methylpyrrolidine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Methylpyrrolidine

Cat. No.: B1584470

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3-Methylpyrrolidine**. Due to a lack of extensive, publicly available safety data for **3-Methylpyrrolidine** specifically, this document leverages information from its parent compound, Pyrrolidine, to infer potential hazards and handling protocols. Professionals using **3-Methylpyrrolidine** should treat it with, at a minimum, the same level of caution as Pyrrolidine.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **3-Methylpyrrolidine** is provided below. This data is essential for understanding its behavior under various laboratory conditions.

| Property | Value | Reference |
|----------------------|----------------------------------|-----------|
| Molecular Formula | C ₅ H ₁₁ N | [1] |
| Molecular Weight | 85.15 g/mol | [1] |
| CAS Number | 34375-89-8 | [1] |
| Boiling Point | Not available | |
| Melting Point | 170.4 K (-102.75 °C) | [2] |
| Density | Not available | |
| Vapor Pressure | Not available | |
| Flash Point | Not available | |
| Water Solubility | Not available | |
| logP (Octanol/Water) | 0.7 (Predicted) | [1] |

Hazard Identification and Safety Precautions

While specific toxicity data for **3-Methylpyrrolidine** is limited, the hazards associated with the parent compound, Pyrrolidine, are well-documented. It is prudent to assume **3-Methylpyrrolidine** exhibits similar hazardous properties. Pyrrolidine is classified as a highly flammable liquid and vapor that causes severe skin burns and eye damage, and is harmful if swallowed or inhaled.[3][4]

GHS Hazard Classification (Inferred from Pyrrolidine)

| Hazard Class | Category | GHS Code | Signal Word | Hazard Statement |
|----------------------------|----------|----------|-------------|---|
| Flammable Liquids | 2 | H225 | Danger | Highly flammable liquid and vapour.[3] |
| Acute Toxicity, Oral | 4 | H302 | Warning | Harmful if swallowed.[3] |
| Acute Toxicity, Inhalation | 4 | H332 | Warning | Harmful if inhaled.[4] |
| Skin Corrosion/Irritation | 1A | H314 | Danger | Causes severe skin burns and eye damage.[3] |

Personal Protective Equipment (PPE)

A robust PPE protocol is critical when handling **3-Methylpyrrolidine** to prevent exposure.

| Body Part | Recommended PPE | Specifications |
|-------------|---|---|
| Eyes/Face | Chemical splash goggles and face shield. | Goggles should be worn at all times. A face shield provides additional protection against splashes. [5] |
| Skin | Chemical-resistant gloves (e.g., Butyl rubber, Viton®). | The selection of suitable gloves depends on the specific laboratory conditions and breakthrough times. Always inspect gloves for integrity before use. [3] [5] |
| Body | Flame-retardant, chemical-resistant lab coat or apron. | Wear appropriate protective clothing to prevent skin exposure. [5] Trousers should be worn outside of boots. |
| Respiratory | NIOSH/MSHA or European Standard EN 149 approved respirator. | To be used when working outside of a fume hood, if ventilation is inadequate, or if aerosol generation is possible. A self-contained breathing apparatus is recommended for emergency situations. [5] [6] |

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain a safe laboratory environment.

Handling

- Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.
[\[5\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[7\]](#)

- Use only non-sparking tools and explosion-proof equipment.[\[5\]](#)[\[7\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[5\]](#)[\[7\]](#)
- Avoid breathing vapors or mists.[\[7\]](#)
- Prevent contact with skin, eyes, and clothing.[\[7\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[\[8\]](#)
- Keep containers tightly closed in a designated flammables storage cabinet.[\[5\]](#)
- Containers which are opened must be carefully resealed and kept upright to prevent leakage.[\[3\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure or spill.

| Situation | First Aid Measures |
|---------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. [4] |
| Inhalation | Move the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [4] |
| Ingestion | Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] |
| Spill or Leak | Evacuate personnel from the area. Remove all ignition sources. [5] Ventilate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, dry sand) and place it in a suitable, closed container for disposal. [5] Do not allow the chemical to enter drains or waterways. [7] |

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[8\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[8]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Experimental Protocols: Toxicity Assessment

While specific experimental data for **3-Methylpyrrolidine** is not readily available, the following sections describe standardized methodologies for assessing the acute toxicity of a chemical, based on OECD guidelines. These protocols would be appropriate for characterizing the toxicological profile of **3-Methylpyrrolidine**.

Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

This method is designed to estimate the LD₅₀ (the dose lethal to 50% of a test population) with a reduced number of animals.[9]

- **Principle:** A single animal is dosed at a time. If the animal survives, the next animal is given a higher dose; if it dies, the next animal is given a lower dose.[9]
- **Test Animals:** Healthy, young adult rodents (preferably female rats) are used. Animals are fasted prior to dosing.[9][10]
- **Dose Administration:** The test substance is administered orally in a single dose via gavage. The volume should generally not exceed 1 ml/100g of body weight.[10]
- **Procedure:**
 - Select a starting dose level just below the best preliminary estimate of the LD₅₀.
 - Dose one animal. Observe for 48 hours.
 - If the animal survives, the next animal is dosed at a higher level (defined by a dose progression factor, typically 3.2).
 - If the animal dies, the next animal is dosed at a lower level.

- Dosing continues sequentially until a stopping criterion is met (e.g., a specific number of reversals in outcome have occurred).
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[9\]](#)[\[11\]](#)
- Data Analysis: The LD₅₀ is calculated using the maximum likelihood method.[\[9\]](#) A gross necropsy is performed on all animals at the end of the observation period.[\[9\]](#)

Acute Dermal Toxicity (OECD 402)

This test determines the adverse effects occurring from a single, 24-hour dermal exposure to a substance.[\[12\]](#)

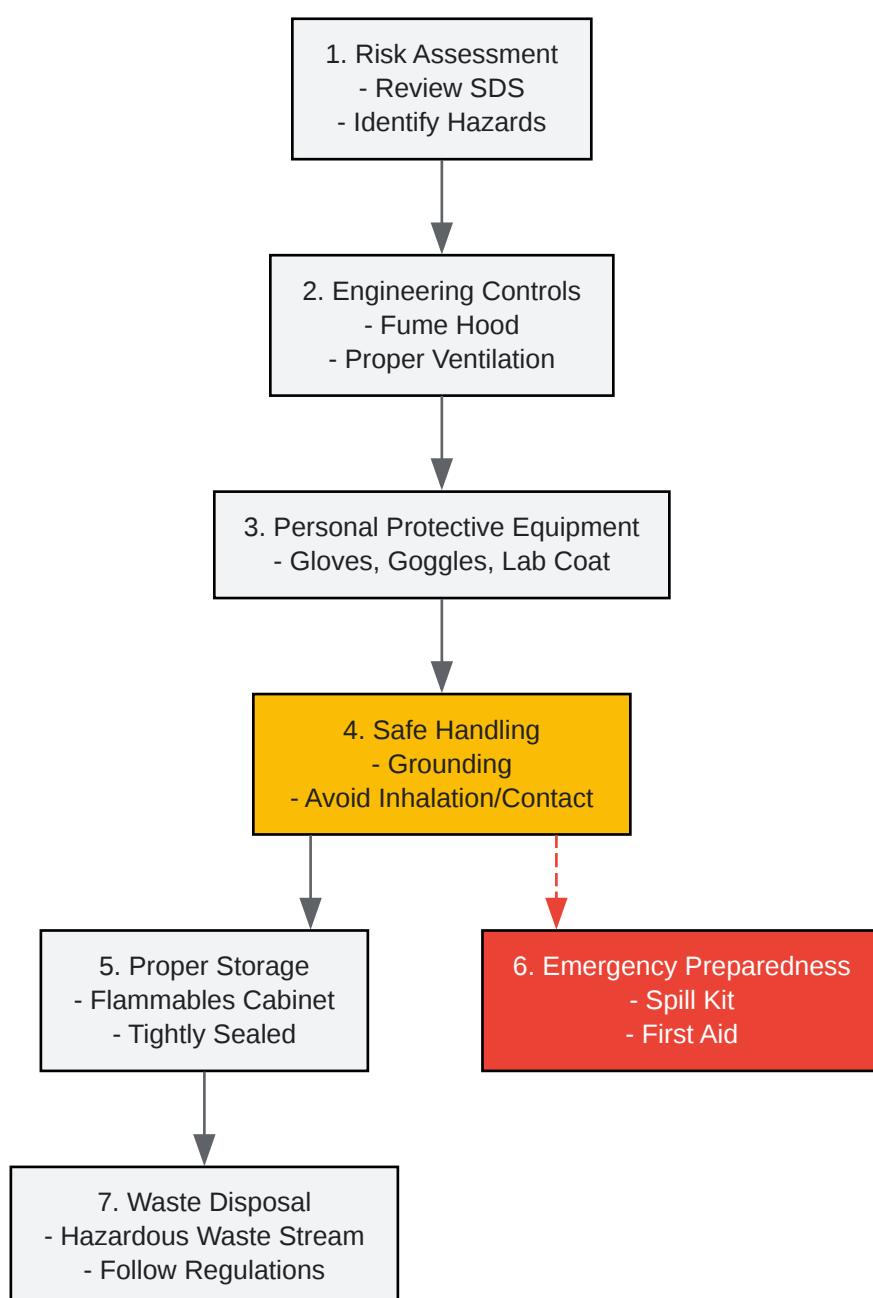
- Principle: The substance is applied to the skin of several groups of experimental animals, with each group receiving a different dose.[\[12\]](#)
- Test Animals: Rodents (e.g., rats, rabbits) with healthy, intact skin are used.[\[12\]](#)
- Preparation: The fur is clipped from the dorsal area of the trunk of the test animals 24 hours before the test.[\[12\]](#)
- Dose Administration:
 - The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.
 - For liquid substances, it is applied directly. For solids, it is moistened with a suitable vehicle (e.g., water or saline) to ensure good contact with the skin.
 - The treated area is covered with a porous gauze dressing and non-irritating tape to hold it in place and prevent ingestion of the substance.
- Exposure: The exposure duration is 24 hours.[\[12\]](#) After this period, the residual test substance is removed.
- Observation: Animals are observed for mortality and signs of toxicity for 14 days. Body weights are recorded weekly.[\[12\]](#)

- Data Analysis: A gross necropsy is performed on all animals. The LD₅₀ can be calculated if a sufficient number of dose groups are used. The study allows for hazard classification based on the observed toxicity.[12]

Visualizations

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of hazardous chemicals like **3-Methylpyrrolidine**.

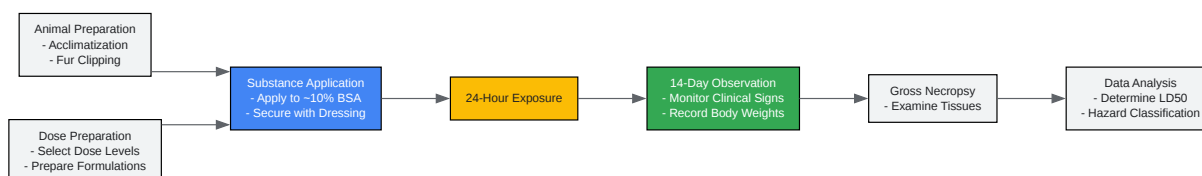


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Caption: Logical workflow for handling hazardous chemicals.

General Experimental Workflow for Acute Dermal Toxicity Assessment

This diagram outlines the key steps in a typical acute dermal toxicity study, following established guidelines.



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Caption: Workflow for an acute dermal toxicity experiment.

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